

Kisspeptin Expression in the Central Nervous System: An In-depth Technical Guide

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Introduction

Kisspeptin, a neuropeptide encoded by the KISS1 gene, and its receptor, GPR54 (also known as KISS1R), have emerged as critical regulators of reproductive function within the central nervous system (CNS).^{[1][2]} The discovery that mutations in the GPR54 gene lead to hypogonadotropic hypogonadism in humans and mice underscored the indispensable role of this signaling pathway in the onset of puberty and the regulation of the hypothalamic-pituitary-gonadal (HPG) axis.^{[2][3]} This technical guide provides a comprehensive overview of **kisspeptin** expression in the CNS, focusing on its anatomical distribution, the signaling pathways it governs, and the experimental methodologies used for its study.

I. Anatomical Distribution of Kisspeptin Neurons in the CNS

Kisspeptin-expressing neurons are primarily located in two key regions of the hypothalamus in rodents: the anteroventral periventricular nucleus (AVPV) and the arcuate nucleus (ARC).^{[4][5]} In humans, the corresponding locations are the rostral preoptic area and the infundibular nucleus.^[5]

- Anteroventral Periventricular Nucleus (AVPV): This population of **kisspeptin** neurons is crucial for mediating the positive feedback of estrogen on gonadotropin-releasing hormone

(GnRH) secretion, leading to the preovulatory luteinizing hormone (LH) surge in females.[4]

[6] The number of **kisspeptin** neurons in the AVPV exhibits significant sexual dimorphism, with females having a substantially higher number of these cells compared to males.[4][7]

- Arcuate Nucleus (ARC): **Kisspeptin** neurons in the ARC are primarily involved in the negative feedback regulation of GnRH release by sex steroids and are considered key components of the GnRH pulse generator.[4] Many ARC **kisspeptin** neurons co-express neurokinin B (NKB) and dynorphin, and are often referred to as KNDy neurons.[5]

Beyond the hypothalamus, **kisspeptin**-immunoreactive fibers have been identified in numerous extra-hypothalamic regions, suggesting broader roles in sensorial processing and behavioral state control.[8][9][10][11] A comprehensive mapping study in mice identified **kisspeptin** fibers in 118 brain regions.[8][9]

Quantitative Analysis of Kisspeptin Neuron Populations

The number of **kisspeptin**-immunoreactive neurons varies depending on the brain region, sex, and developmental stage. The following table summarizes quantitative data from studies in mice.

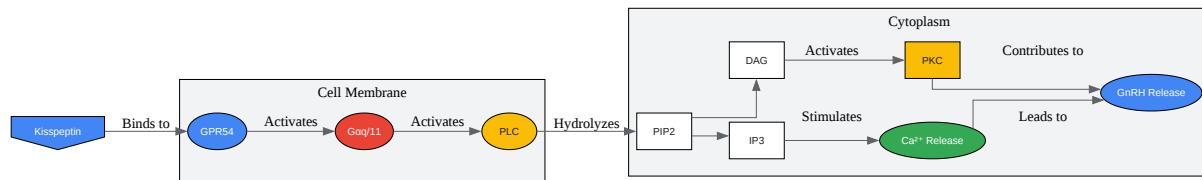
| Brain Region | Sex | Age | Mean Number of Kisspeptin-Immunoreactive Cells (per section) | Reference |
|--------------|--------|-------------|--|-----------|
| AVPV | Female | Adult | >10-fold higher than males | [7] |
| AVPV | Male | Adult | Significantly lower than females | [7] |
| cPeN | Female | Adult | Highly sexually dimorphic, higher than males | [7] |
| cPeN | Male | Adult | Significantly lower than females | [7] |
| DMN | Male | Adult | 14.9 ± 2.6 | [12] |
| DMN | Female | Adult | 11.8 ± 1.0 | [12] |
| RP3V | Male | E19, P0, P1 | Significantly higher than females | [9] |
| RP3V | Female | E19, P0, P1 | Significantly lower than males | [9] |

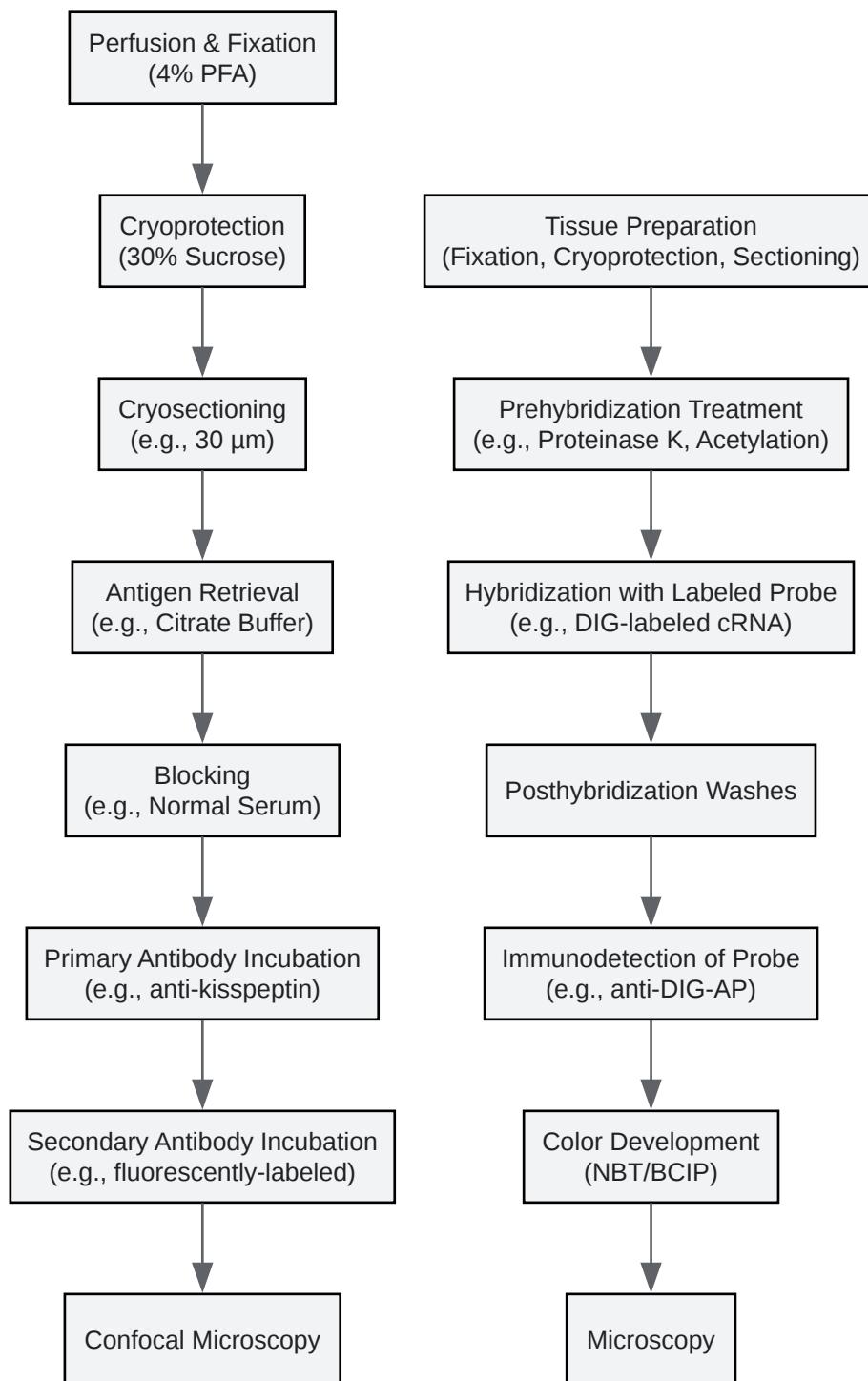
II. Kisspeptin Signaling in the Central Nervous System

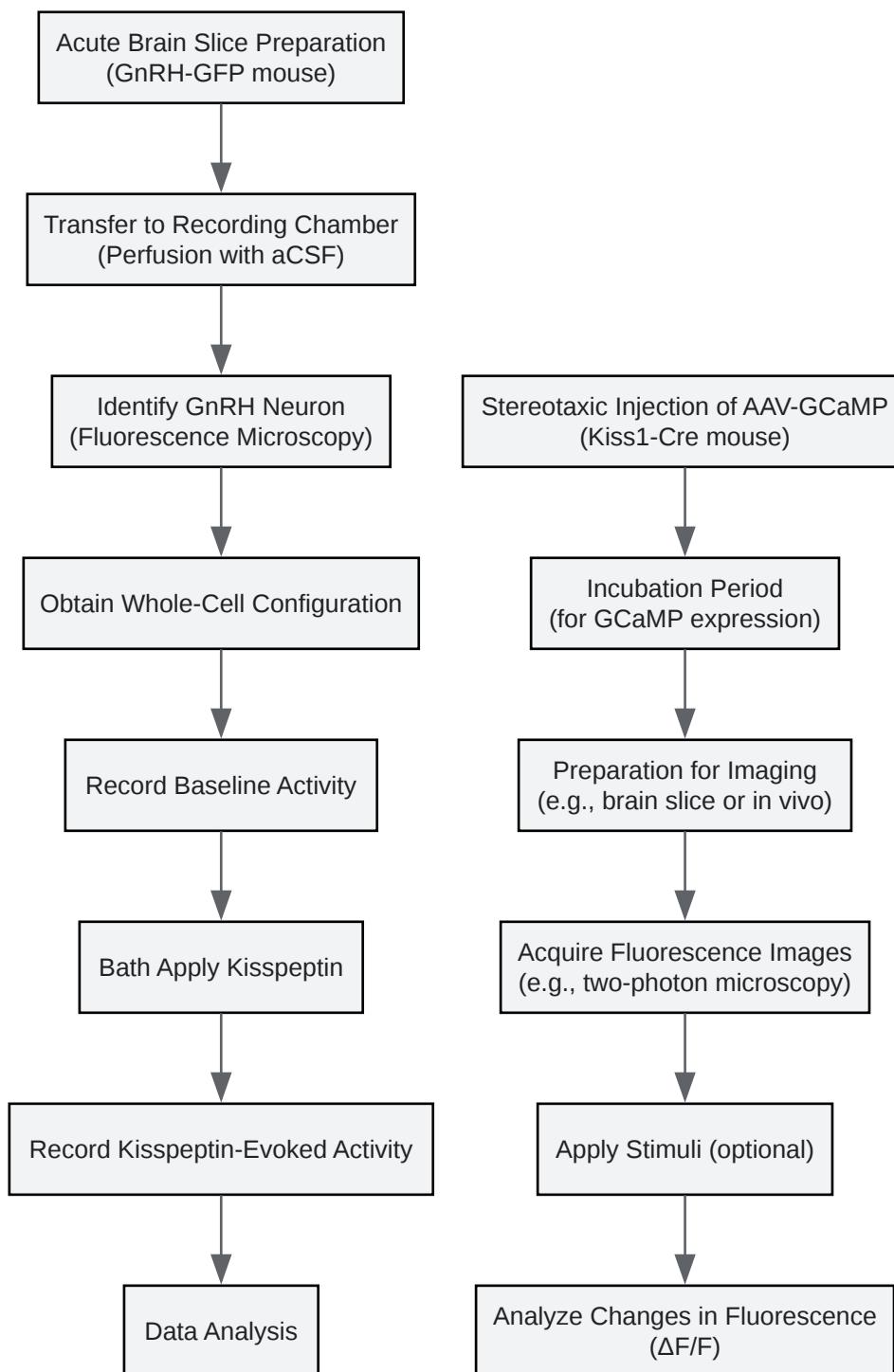
Kisspeptin exerts its effects by binding to its G protein-coupled receptor, GPR54. This interaction primarily activates the Gαq/11 signaling cascade, leading to the activation of phospholipase C (PLC).^[2] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of

intracellular calcium, while DAG activates protein kinase C (PKC). This signaling cascade ultimately leads to the depolarization of GnRH neurons and the release of GnRH.

Kisspeptin-GPR54 Signaling Pathway







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